

Essential Safety and Handling Protocols for Avobenzone (UNII-NK7M8T0J12)

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Compound of Interest

Compound Name: Unii-NK7M8T0J12

Cat. No.: B141737

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and logistical information for the handling and disposal of Avobenzone (**UNII-NK7M8T0J12**), a common oil-soluble UVA filter. Adherence to these procedures is critical for ensuring laboratory safety and maintaining experimental integrity.

Personal Protective Equipment (PPE)

When handling Avobenzone powder, appropriate personal protective equipment must be worn to minimize exposure and ensure personal safety. The recommended PPE is outlined below.

Protection Type	Equipment Specification	Purpose
Eye Protection	Safety glasses or goggles	Protects eyes from dust particles.
Hand Protection	Chemical-resistant gloves (e.g., Nitrile)	Prevents skin contact with the chemical.
Body Protection	Laboratory coat or coveralls	Protects skin and clothing from contamination.
Respiratory Protection	Air-purifying respirator (if dust is generated)	Prevents inhalation of fine particles.

Safe Handling and Storage Protocols

Proper handling and storage are crucial to maintain the stability and purity of Avobenzone while ensuring a safe laboratory environment.

Handling:

- Handle with standard care in accordance with good industrial hygiene and safety practices.
[1]
- Avoid the formation and dispersal of dust.[2]
- Ensure adequate ventilation, using local exhaust ventilation if necessary, to control airborne dust.[3]
- Avoid contact with eyes, skin, and clothing.[2][3]
- Do not eat, drink, or smoke in areas where Avobenzone is handled.[3]
- Wash hands thoroughly after handling the substance.[3]

Storage:

- Store in a tightly closed container in a dry, well-ventilated area.[1][3]
- Keep in a cool environment, with storage temperatures below 40°C.[1]
- Protect from light and direct sunlight.[1]
- Store away from incompatible materials such as strong oxidizing agents, acids, alkalis, metal salts, metals, and formaldehyde.[2]

Spill and Disposal Procedures

In the event of a spill or for routine disposal, follow these established protocols to mitigate environmental contamination and ensure safety.

Spill Containment and Cleanup:

- Isolate the Area: Immediately isolate the spill or leak area and keep unauthorized personnel away.[2]
- Eliminate Ignition Sources: Remove all potential ignition sources from the vicinity.[2]
- Contain the Spill: Use sandbags or other inert barriers to contain the spillage.[1]
- Clean Up: Carefully sweep or vacuum the spilled material, avoiding the generation of dust.[1][2]
- Collect Waste: Place the spilled material and any contaminated absorbents into a suitable, clearly labeled plastic container for disposal.[1]

Disposal Plan:

- Dispose of waste by dissolving the material in a combustible solvent and burning it in a chemical incinerator equipped with an afterburner and scrubber.[2]
- Never dispose of Avobenzone in landfill sites or release it into drains, water courses, or the open ground.[1]
- All disposal activities must be in accordance with local, regional, and national regulations.[2][3]

Regulatory and Formulation Data

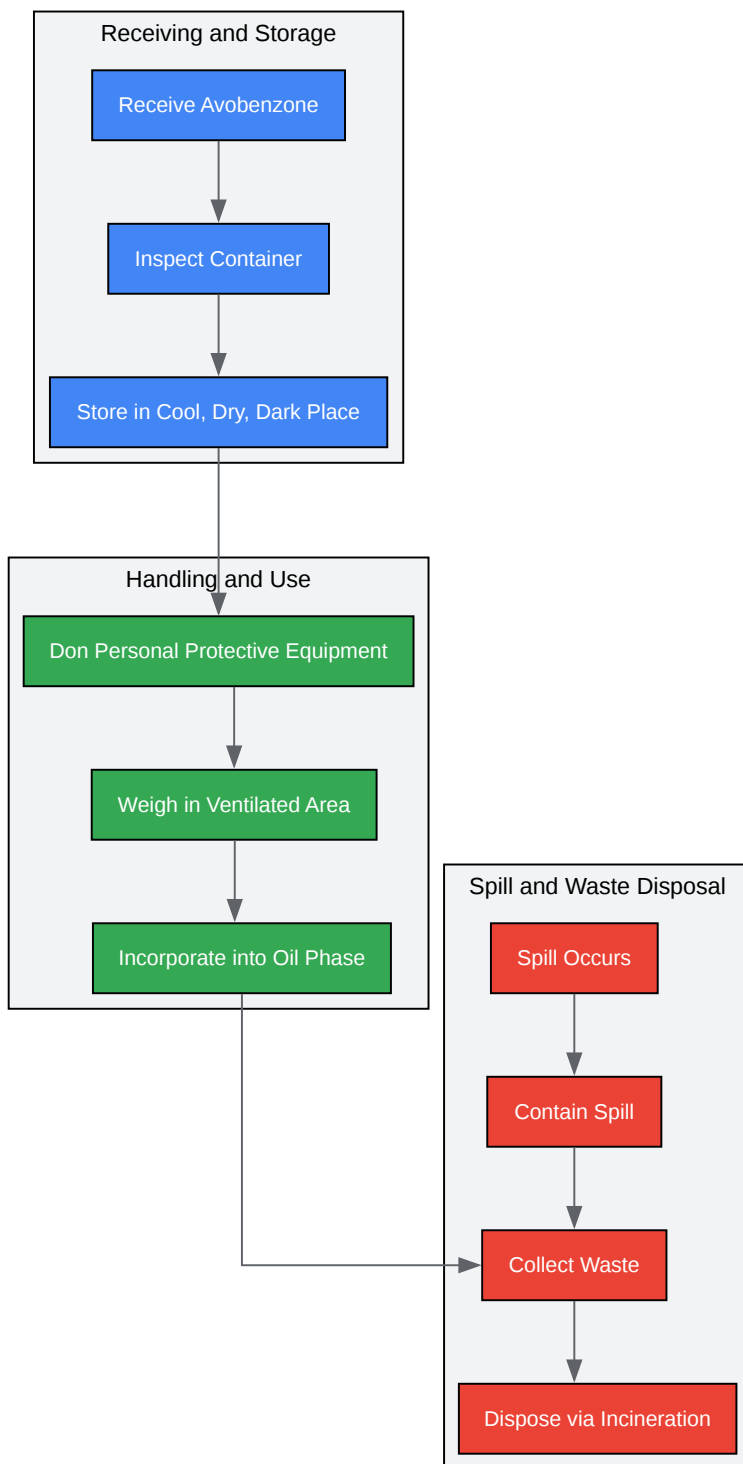
The use of Avobenzone in sunscreen and cosmetic formulations is regulated by various international bodies. The table below summarizes the maximum permitted use levels.

Regulatory Body	Region	Maximum Allowed Concentration
FDA	USA	3%
European Commission	EU	5%
ANVISA	Brazil	5%
MHLW	Japan	10%

Data sourced from MakingCosmetics.

Experimental Workflow Diagram

The following diagram illustrates the standard workflow for the safe handling of Avobenzone in a laboratory setting, from receiving to disposal.



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Caption: Workflow for Safe Handling of Avobenzone.

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